

Application Notes and Protocols for cDNA Sequencing on Illumina Platforms

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Compound of Interest

Compound Name: *Cdiba*

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Introduction

This document provides a detailed overview and protocol for complementary DNA (cDNA) sequencing on Illumina platforms. This powerful application, often referred to as RNA sequencing (RNA-Seq), enables researchers to explore the transcriptome of an organism, providing critical insights into gene expression, alternative splicing, and the discovery of novel transcripts. The workflow encompasses the conversion of RNA to a stable cDNA library, followed by high-throughput sequencing and bioinformatic analysis. This allows for a quantitative and qualitative assessment of the transcriptome, which is invaluable for understanding cellular function, disease mechanisms, and the effects of therapeutic interventions.

The core workflow for cDNA sequencing can be broken down into four main stages:

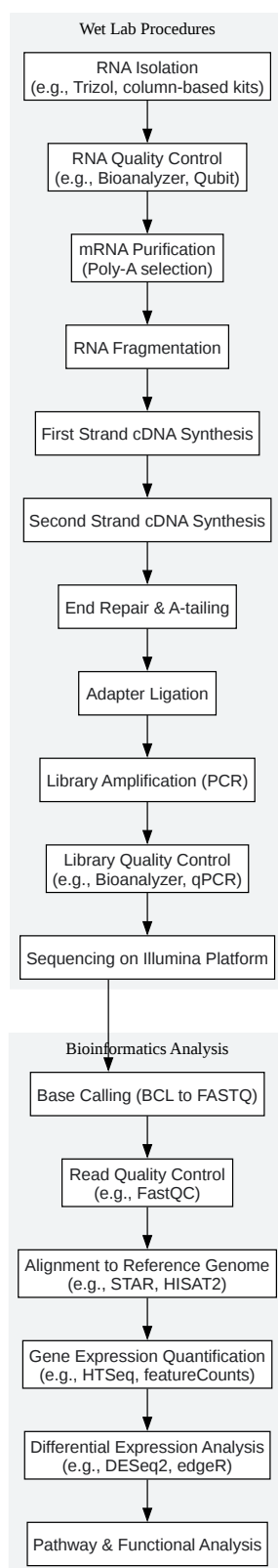
- **RNA Isolation and Quality Control:** Extraction of high-quality RNA from the biological sample of interest.
- **cDNA Library Preparation:** Conversion of RNA to cDNA and the addition of sequencing adapters.
- **Sequencing:** Massively parallel sequencing of the prepared cDNA library on an Illumina platform.

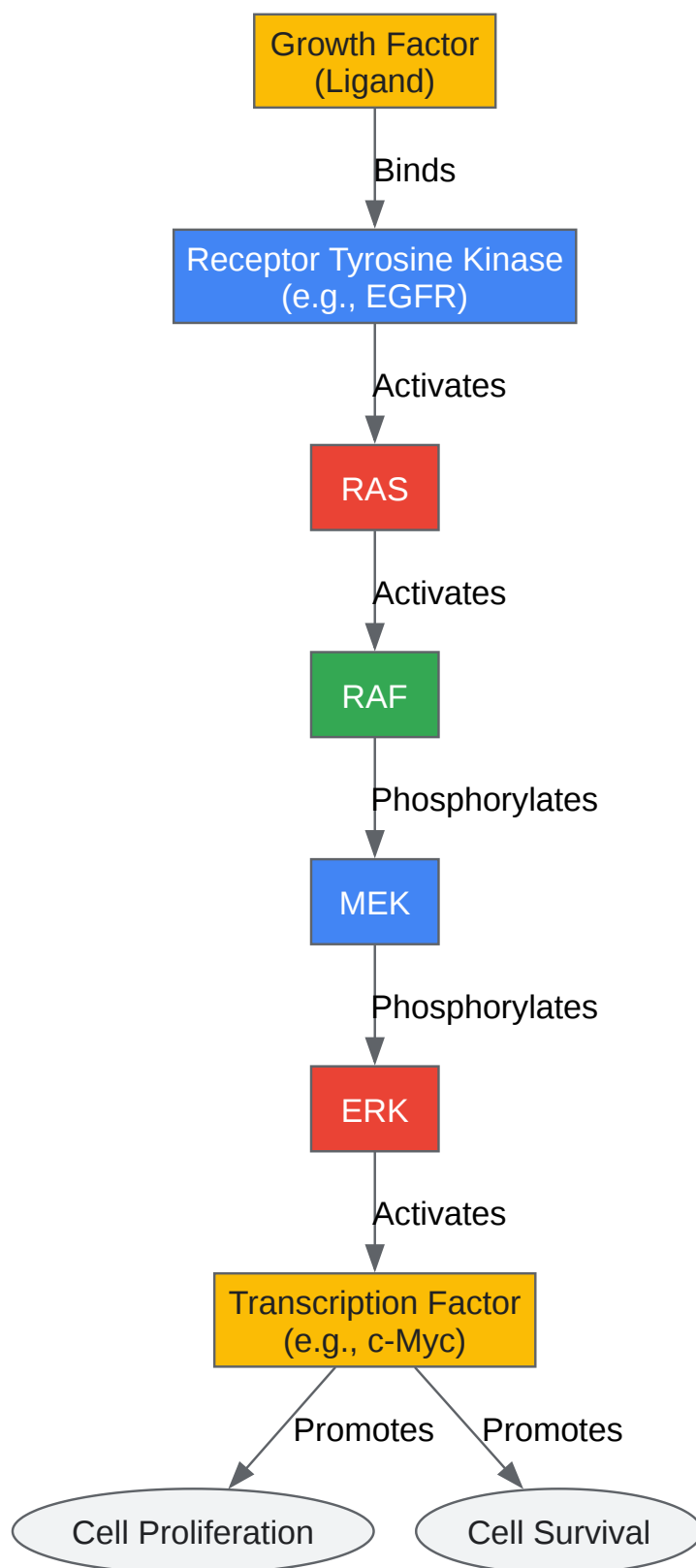
- **Data Analysis:** Processing of raw sequencing reads to generate meaningful biological insights.

This document will provide detailed protocols for each of these stages, with a focus on the widely used Illumina Stranded mRNA library preparation method as a representative example. Additionally, it will present key quantitative data in tabular format for easy reference and include diagrams to visualize the experimental workflow and a representative biological pathway.

Experimental Workflow

The overall workflow for cDNA sequencing on Illumina platforms is a multi-step process that requires careful attention to detail to ensure high-quality data. The following diagram provides a high-level overview of the key stages.





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